

(4-Bromophenyl)(2,2-dimethoxyethyl)sulfane chemical structure

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Compound of Interest

Compound Name: (4-Bromophenyl)(2,2-dimethoxyethyl)sulfane

Cat. No.: B051402

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An In-depth Technical Guide to (4-Bromophenyl)(2,2-dimethoxyethyl)sulfane

This guide provides a detailed overview of the chemical compound **(4-Bromophenyl)(2,2-dimethoxyethyl)sulfane**, catering to researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Properties

(4-Bromophenyl)(2,2-dimethoxyethyl)sulfane is an aromatic sulfide compound. Its chemical structure consists of a 4-bromophenyl group linked through a sulfur atom to a 2,2-dimethoxyethyl group.

Chemical Identifiers and Properties

Property	Value	Source
CAS Number	118780-12-4	[1]
Molecular Formula	C10H13BrO2S	[1]
Molecular Weight	277.18 g/mol	[1]
SMILES	<chem>COC(OC)CSC1=CC=C(Br)C=C1</chem>	[1]
Purity	96% (Standard)	[1]

Structural Diagram

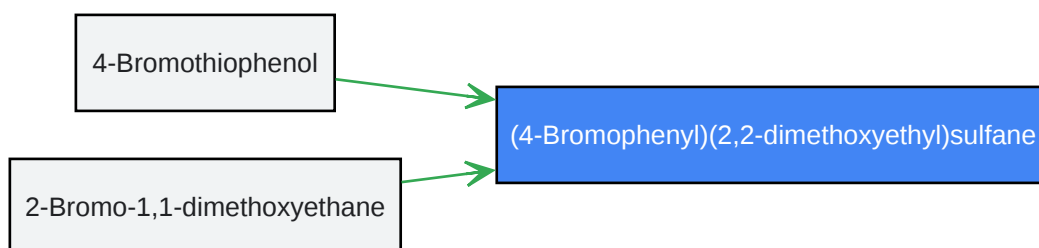
Caption: Chemical structure of **(4-Bromophenyl)(2,2-dimethoxyethyl)sulfane**.

Experimental Information

Detailed experimental protocols for the synthesis and quantitative analytical data for **(4-Bromophenyl)(2,2-dimethoxyethyl)sulfane** are not extensively available in peer-reviewed literature. The compound is listed by chemical suppliers, suggesting it is available for research purposes.[1][2]

A general synthetic approach for similar aryl sulfides often involves the reaction of a corresponding thiophenol with a suitable alkyl halide. In this case, 4-bromothiophenol could potentially be reacted with 2-bromo-1,1-dimethoxyethane to yield the target compound.

Hypothetical Synthetic Pathway



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Caption: A plausible synthetic route to the target compound.

Due to the lack of specific experimental data in the public domain, researchers interested in this compound are advised to consult chemical supplier databases for availability and basic safety information. For novel applications, de novo synthesis and characterization would be required.

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References

- 1. CAS:118780-12-4, (4-Bromophenyl)(2,2-dimethoxyethyl)sulfane-毕得医药 [bidepharm.com]
- 2. 96804-05-6[(4-Bromophenyl)(2,2-diethoxyethyl)sulfane]BLD Pharm [bldpharm.com]
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